

Application Notes and Protocols for GSK5750

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Compound of Interest

Compound Name: GSK5750

Cat. No.: B13438811

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the supplier, purchasing, and application of **GSK5750**, a potent and specific inhibitor of the ribonuclease H (RNase H) activity of HIV-1 reverse transcriptase.

Product Information and Purchasing

GSK5750 is a 1-hydroxy-pyridopyrimidinone analog that selectively inhibits the RNase H activity of HIV-1 reverse transcriptase (RT).^{[1][2][3]} It is a valuable tool for studying the role of RNase H in HIV-1 replication and for the development of novel antiretroviral therapies.

Supplier and Purchasing Information:

Supplier	Catalog Number	Purity	Availability	Contact Information
MedChemExpress	HY-116454	≥98%	In stock (check website for current status)	--INVALID-LINK--
InvivoChem	V21890	≥98%	In stock (check website for current status)	--INVALID-LINK--
Tebubio	T24113	Not specified	In stock (check website for current status)	--INVALID-LINK--
MedKoo Biosciences	563048	>98%	Custom synthesis, MOQ 1 gram	--INVALID-LINK--

Chemical and Physical Properties:

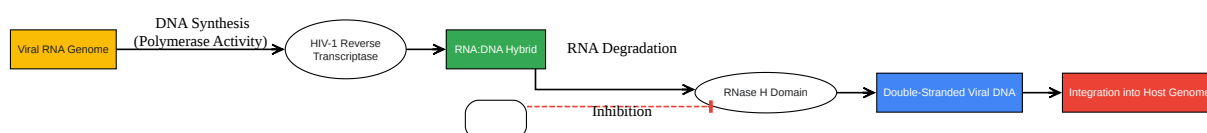
Property	Value
CAS Number	1312345-89-3[2][4]
Molecular Formula	C ₁₆ H ₁₂ N ₄ O ₂ S
Molecular Weight	324.35 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C

Mechanism of Action and Signaling Pathway

GSK5750 is a highly specific inhibitor of the RNase H activity of HIV-1 reverse transcriptase, with a reported IC₅₀ of 0.33 μM. It acts by binding to the RNase H active site in a magnesium-

dependent manner. This binding prevents the enzyme from degrading the RNA strand of RNA:DNA hybrids during reverse transcription, a critical step for the synthesis of double-stranded viral DNA. Notably, **GSK5750** does not inhibit the DNA polymerase activity of HIV-1 RT or the activity of E. coli RNase H, demonstrating its high specificity.

HIV-1 Reverse Transcription and Site of **GSK5750** Inhibition:



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Caption: Inhibition of HIV-1 RNase H by **GSK5750** during reverse transcription.

Experimental Protocols

A. In Vitro HIV-1 RNase H Inhibition Assay

This protocol is adapted from the methods described by Beilhartz et al. (2014) to determine the inhibitory activity of **GSK5750** on the RNase H activity of HIV-1 reverse transcriptase.

Materials:

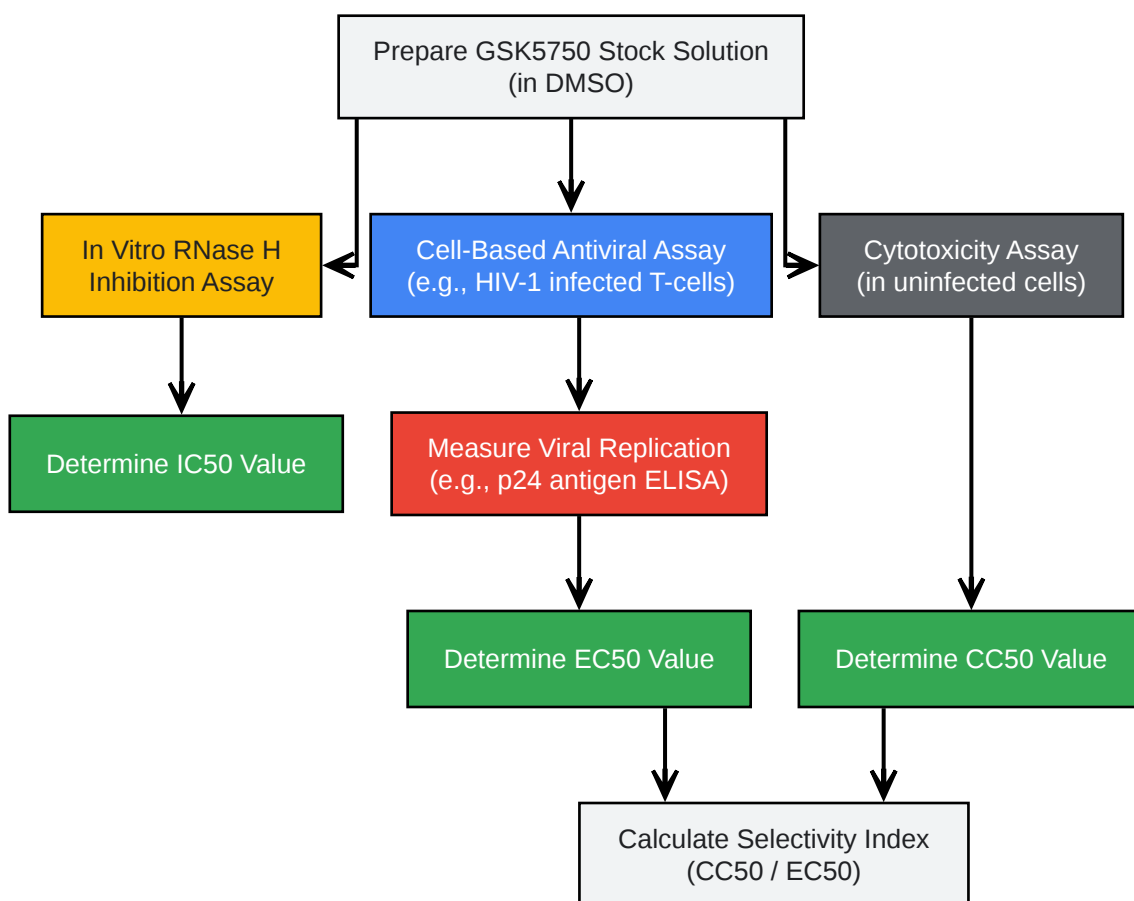
- Recombinant HIV-1 Reverse Transcriptase (p66/p51 heterodimer)
- Fluorescently labeled RNA:DNA hybrid substrate
- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 60 mM KCl, 5 mM MgCl₂, 1 mM DTT
- **GSK5750** stock solution (in DMSO)
- DMSO (for control)

- 96-well black microplates
- Fluorescence plate reader

Procedure:

- Prepare serial dilutions of **GSK5750** in assay buffer. The final concentration may range from 0.01 μ M to 100 μ M. Include a DMSO-only control.
- In a 96-well plate, add 10 μ L of each **GSK5750** dilution or DMSO control.
- Add 70 μ L of assay buffer containing the RNA:DNA hybrid substrate to each well.
- Initiate the reaction by adding 20 μ L of pre-diluted HIV-1 RT to each well.
- Incubate the plate at 37°C for 60 minutes, protected from light.
- Stop the reaction by adding 10 μ L of 0.5 M EDTA.
- Measure the fluorescence intensity at the appropriate excitation and emission wavelengths for the chosen fluorescent label.
- Calculate the percentage of inhibition for each **GSK5750** concentration relative to the DMSO control.
- Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the **GSK5750** concentration and fitting the data to a dose-response curve.

B. General Workflow for Evaluating **GSK5750** Activity



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Caption: General experimental workflow for the evaluation of **GSK5750**.

Safety and Handling

General Precautions:

- **GSK5750** is for research use only and not for human or veterinary use.
- Handle with care, avoiding contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Use in a well-ventilated area.

Storage and Stability:

- Store the solid compound at -20°C for long-term storage.
- Stock solutions in DMSO can be stored at -20°C for several months. Avoid repeated freeze-thaw cycles.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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